

Fantofarone solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fantofarone*

Cat. No.: *B1672053*

[Get Quote](#)

Fantofarone Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Fantofarone**, along with troubleshooting guidance and experimental protocols.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is the recommended solvent for dissolving **Fantofarone**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **Fantofarone**.^{[1][2][3]} DMF can also be used.^{[1][2][3]}

Q2: What is the maximum solubility of **Fantofarone** in DMSO?

A2: The reported solubility of **Fantofarone** in DMSO varies. Several sources indicate a solubility of 10 mg/mL.^{[1][2][3]} One supplier suggests a much higher solubility of 100 mg/mL is achievable with the use of ultrasonic agitation.^[4] It is also noted that the hygroscopic nature of DMSO can significantly impact solubility, so using a fresh, unopened bottle is recommended for achieving the highest concentration.^[4]

Q3: My **Fantofarone** solution is showing precipitation. What should I do?

A3: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.^[1] Ensure that you are using a high-purity, anhydrous grade of DMSO, as absorbed water can reduce the solubility of many organic compounds.

Q4: Can I prepare **Fantofarone** in aqueous solutions?

A4: **Fantofarone** has very low aqueous solubility, reported at 0.06%.^[5] For experiments requiring aqueous buffers, it is standard practice to first prepare a concentrated stock solution in DMSO and then dilute this stock into the aqueous medium. Be aware that the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent effects in biological assays.

Q5: How should I store **Fantofarone** solutions?

A5: **Fantofarone** powder is typically stored at -20°C.^[3] Stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year.^[1] For in vivo experiments, it is recommended to prepare fresh working solutions daily.^[1]

Solubility Data

The following table summarizes the reported solubility of **Fantofarone** in various solvents.

Solvent	Concentration	Notes
DMSO (Dimethyl sulfoxide)	10 mg/mL	-
DMSO (Dimethyl sulfoxide)	100 mg/mL	Requires ultrasonic agitation. ^[4]
DMF (Dimethylformamide)	10 mg/mL	-
Water	0.06%	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	For in vivo preparations. ^[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	For in vivo preparations. ^[1]

Experimental Protocols

General Protocol for Determining Kinetic Solubility

This protocol outlines a general method for determining the kinetic solubility of **Fantofarone** in an aqueous buffer, a common requirement for in vitro biological assays.

- **Preparation of Stock Solution:** Prepare a 10 mM stock solution of **Fantofarone** in 100% DMSO.
- **Serial Dilution:** In a 96-well plate, perform a serial dilution of the **Fantofarone** stock solution with DMSO to create a range of concentrations.
- **Addition to Aqueous Buffer:** Transfer a small, precise volume (e.g., 2 μ L) of each DMSO concentration to a 96-well plate containing the desired aqueous buffer (e.g., Phosphate Buffered Saline, pH 7.4).
- **Incubation:** Cover the plate and shake at room temperature for a predetermined time (e.g., 1.5-2 hours) to allow for equilibration.
- **Analysis:** Analyze the samples for precipitation. This can be done visually, though for quantitative results, instrumental methods are preferred:
 - **Nephelometry:** Measure the light scattering caused by insoluble particles.
 - **UV/Vis Spectroscopy:** After filtering the solutions to remove any precipitate, measure the absorbance of the filtrate at **Fantofarone**'s λ_{max} (233, 304 nm) and calculate the concentration based on a standard curve.[\[1\]](#)[\[2\]](#)

Protocol for Preparation of an In Vivo Formulation

This protocol describes the preparation of a **Fantofarone** solution for intravenous administration in animal models, based on a published method.[\[1\]](#)

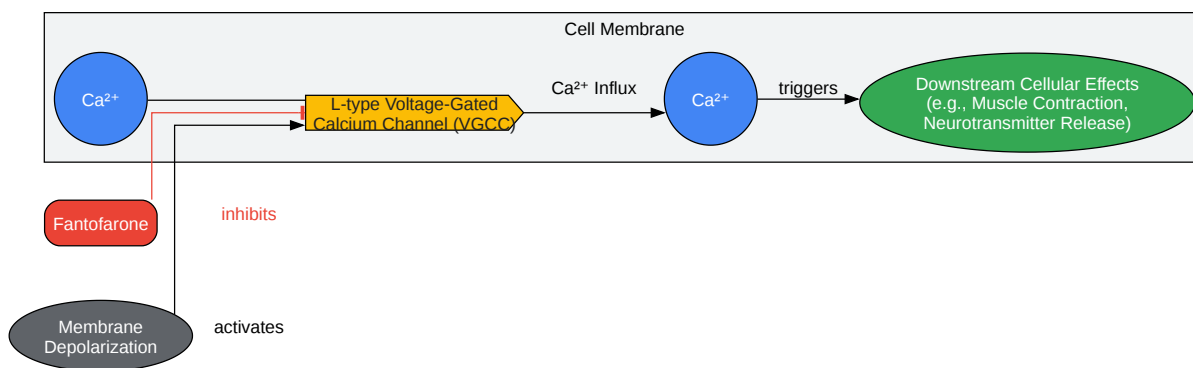
- Prepare a concentrated stock solution of **Fantofarone** in DMSO (e.g., 25 mg/mL).
- In a sterile container, add the required volume of the DMSO stock solution.
- Sequentially add the co-solvents. For example, for a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline:

- Add the DMSO stock.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is clear.
- Finally, add saline to reach the final volume and mix.
- The final solution should be clear. If any precipitation is observed, gentle warming or sonication may be required.
- It is recommended to use this working solution on the day of preparation.^[1]

Visualizations

Fantofarone Mechanism of Action

Fantofarone is a potent and selective L-type calcium channel blocker.^{[1][2][6]} The diagram below illustrates its primary mechanism of action.

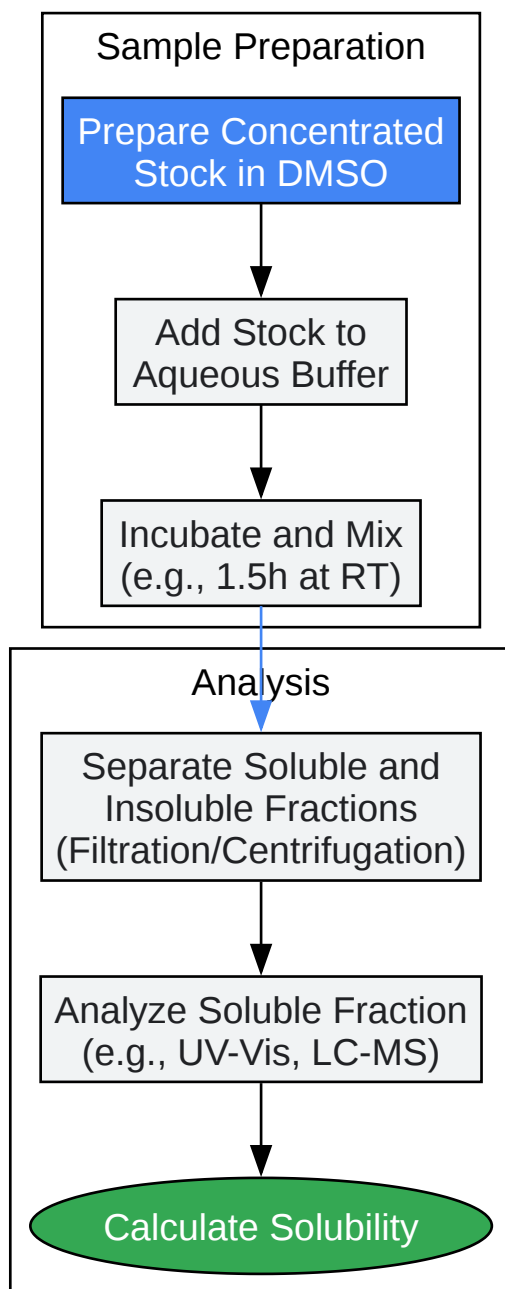


[Click to download full resolution via product page](#)

Caption: **Fantofarone**'s inhibitory effect on L-type calcium channels.

Experimental Workflow for Solubility Determination

The following diagram outlines a general workflow for determining the solubility of a compound like **Fantofarone**.



[Click to download full resolution via product page](#)

Caption: General workflow for determining compound solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Effects of a new class of calcium antagonists, SR33557 (fantofarone) and SR33805, on neuronal voltage-activated Ca^{++} channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Effect of fantofarone, a new Ca^{2+} channel antagonist, on angioplasty-induced vasospasm in an atherosclerotic rabbit model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
- 6. Effects of two chemically related new Ca^{2+} channel antagonists, SR33557 (fantofarone) and SR33805, on the L-type cardiac channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fantofarone solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672053#fantofarone-solubility-in-dmsol-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com